

The Natural Provenance of Schineolignin B: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Schineolignin B*

Cat. No.: *B12105311*

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For researchers, scientists, and drug development professionals, this document provides an in-depth exploration of the natural sources, isolation, and biological activities of **Schineolignin B**, a dibenzocyclooctadiene lignan with significant therapeutic potential.

Introduction

Schineolignin B, a member of the bioactive dibenzocyclooctadiene lignan family, has garnered interest for its potential pharmacological applications. It is important to note that in scientific literature, the closely related and extensively studied compound, Schisandrin B, shares a similar core structure and is often the subject of research into the biological activities of this class of lignans. This guide will primarily focus on the natural sources and biological activities attributed to Schisandrin B and related lignans, which are presumed to be representative of **Schineolignin B**. The primary natural source identified for this class of compounds is *Kadsura longipedunculata*.

Natural Sources of Dibenzocyclooctadiene Lignans

Kadsura longipedunculata, an evergreen climbing shrub native to southwest China, is a well-documented and rich source of a diverse array of lignans, including numerous dibenzocyclooctadiene lignans.^{[1][2]} While the specific quantification of **Schineolignin B** is not extensively reported, the plant is known to produce a significant quantity of related lignans.

Quantitative Data on Lignan Content

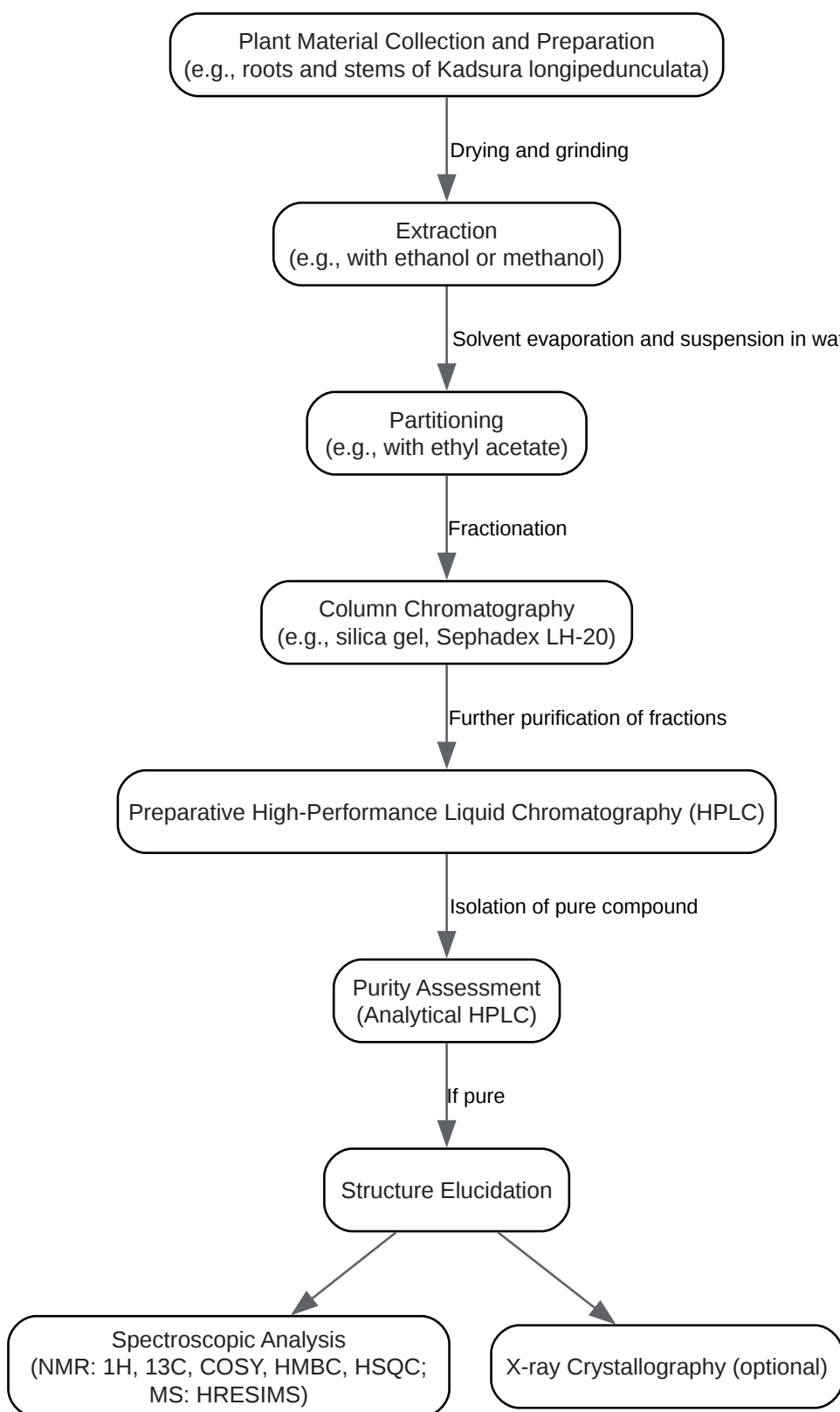
The concentration of specific lignans in *Kadsura longipedunculata* can vary depending on the part of the plant, geographical location, and harvesting time. While specific yield data for **Schineolignin B** is limited, the following table summarizes the presence of various dibenzocyclooctadiene lignans isolated from *Kadsura* species, providing a comparative context for expected yields.

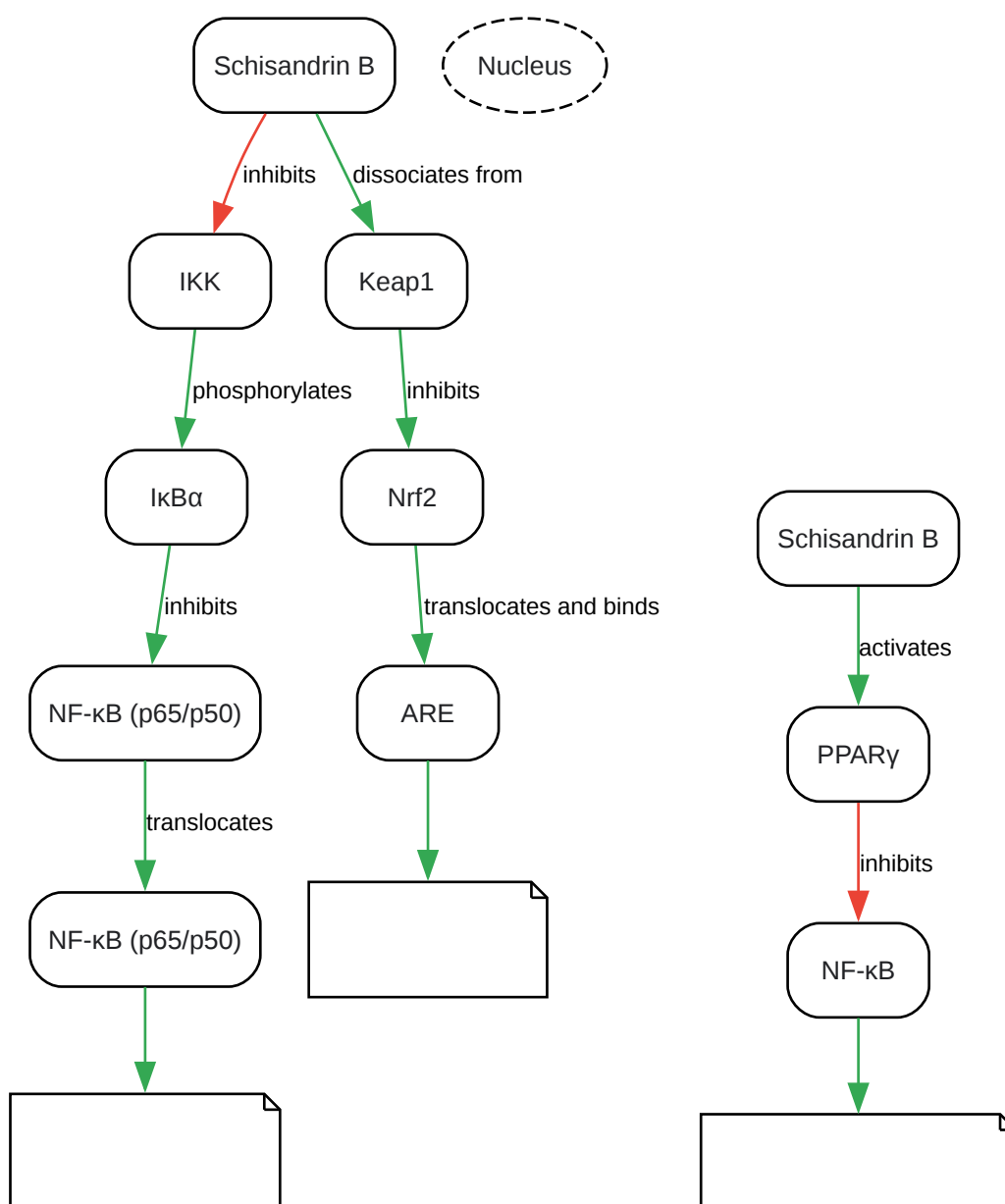
Lignan Compound	Plant Source	Plant Part	Reference
Longipedunins A, B, C	<i>Kadsura longipedunculata</i>	Not Specified	[3]
Benzoyl-binankadsurin A	<i>Kadsura longipedunculata</i>	Not Specified	[3]
Acetyl-binankadsurin A	<i>Kadsura longipedunculata</i>	Not Specified	[3]
R(+)-wuweizisu C	<i>Kadsura longipedunculata</i>	Roots and Stems	[4]
Kadsuranin	<i>Kadsura longipedunculata</i>	Roots and Stems	[4]
R(+)-gomisin M (1)	<i>Kadsura longipedunculata</i>	Roots and Stems	[4]
Kadheterins A-H	<i>Kadsura heteroclita</i>	Stems	[5]
Kadsuphilins A, B	<i>Kadsura philippinensis</i>	Aerial Parts	[6]
Kadsuindutains A–E	<i>Kadsura induta</i>	Stems	[7]

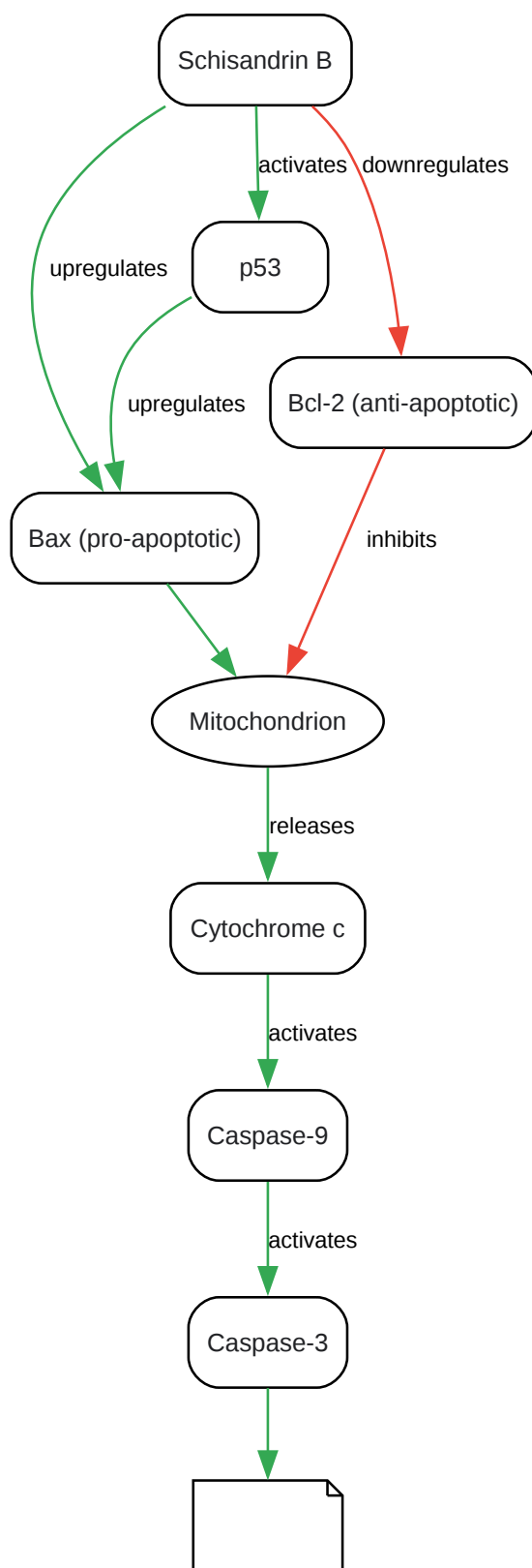
Experimental Protocols: Isolation and Identification

The isolation and structural elucidation of dibenzocyclooctadiene lignans like **Schineolignin B** from *Kadsura longipedunculata* typically involve a multi-step process combining extraction, chromatography, and spectroscopy.

General Experimental Workflow







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